

Essential Safety and Handling Guide for Akton Chemical

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Compound of Interest

Compound Name: Akton

Cat. No.: B1233760

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This guide provides crucial safety and logistical information for the handling and disposal of **Akton**, a chemical mixture containing Sodium naphthalide and 2-Methoxyethyl ether (also known as Diethylene glycol dimethyl ether or diglyme). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Akton is a combustible liquid that poses significant health risks. It is a skin and eye irritant, and it is suspected of causing cancer, and may damage fertility or the unborn child.[1] Inhalation or ingestion can damage the blood system and may cause respiratory irritation, drowsiness, or dizziness.[1] Therefore, strict adherence to PPE protocols is mandatory.

Table 1: Personal Protective Equipment (PPE) for Handling **Akton**

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a full-face shield. Must conform to EN166 or NIOSH standards. [2] [3] [4]	Protects against splashes and vapors that can cause serious eye damage.
Skin Protection	Flame-retardant and antistatic protective clothing. [2] Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber).	Prevents skin contact, which can cause irritation and absorption of harmful chemicals.
Respiratory Protection	NIOSH-approved respirator with organic vapor cartridges (e.g., Type ABEK (EN14387) respirator filter). [5] Use in a well-ventilated area or under a chemical fume hood.	Protects against inhalation of harmful vapors, which can cause systemic and respiratory damage.

Chemical Properties and Storage

Proper storage of **Akton** is critical to prevent hazardous reactions.

Table 2: Physical and Chemical Properties of a Key Component (Diethylene Glycol Dimethyl Ether)

Property	Value
Flash Point	57 °C (134.6 °F) - closed cup [5]
Boiling Point	162 °C (323.6 °F) [6]
Vapor Pressure	3 mmHg (at 20 °C) [5]
Autoignition Temperature	370 °F [5]

Storage Requirements:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[6]
- Keep containers tightly closed and store locked up.[2][6]
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, and water.[6]
- Ground and bond containers and receiving equipment to prevent static discharge.[2]

Detailed Handling and Disposal Protocol

Experimental Protocol: Safe Handling of **Akton**

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) for **Akton** before beginning any work.
 - Ensure a chemical fume hood is operational and available.
 - Assemble all necessary PPE as specified in Table 1 and inspect for any damage.
 - Have an emergency eyewash station and safety shower readily accessible.
- Handling:
 - Conduct all work with **Akton** inside a certified chemical fume hood.
 - Use only the minimum amount of the chemical required for the procedure.
 - Avoid inhalation of vapors and any contact with skin and eyes.[3]
 - Use non-sparking tools to prevent ignition.
 - Keep the container tightly closed when not in use.
- Spill Management:
 - In case of a spill, evacuate the area and remove all ignition sources.

- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.^[7]
- Do not allow the spill to enter drains or waterways.^{[2][3]}
- Disposal:
 - All **Akton** waste and contaminated materials (e.g., gloves, absorbent materials) are considered hazardous waste.
 - Dispose of waste in a designated, labeled, and sealed container.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures. The material may be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[4]

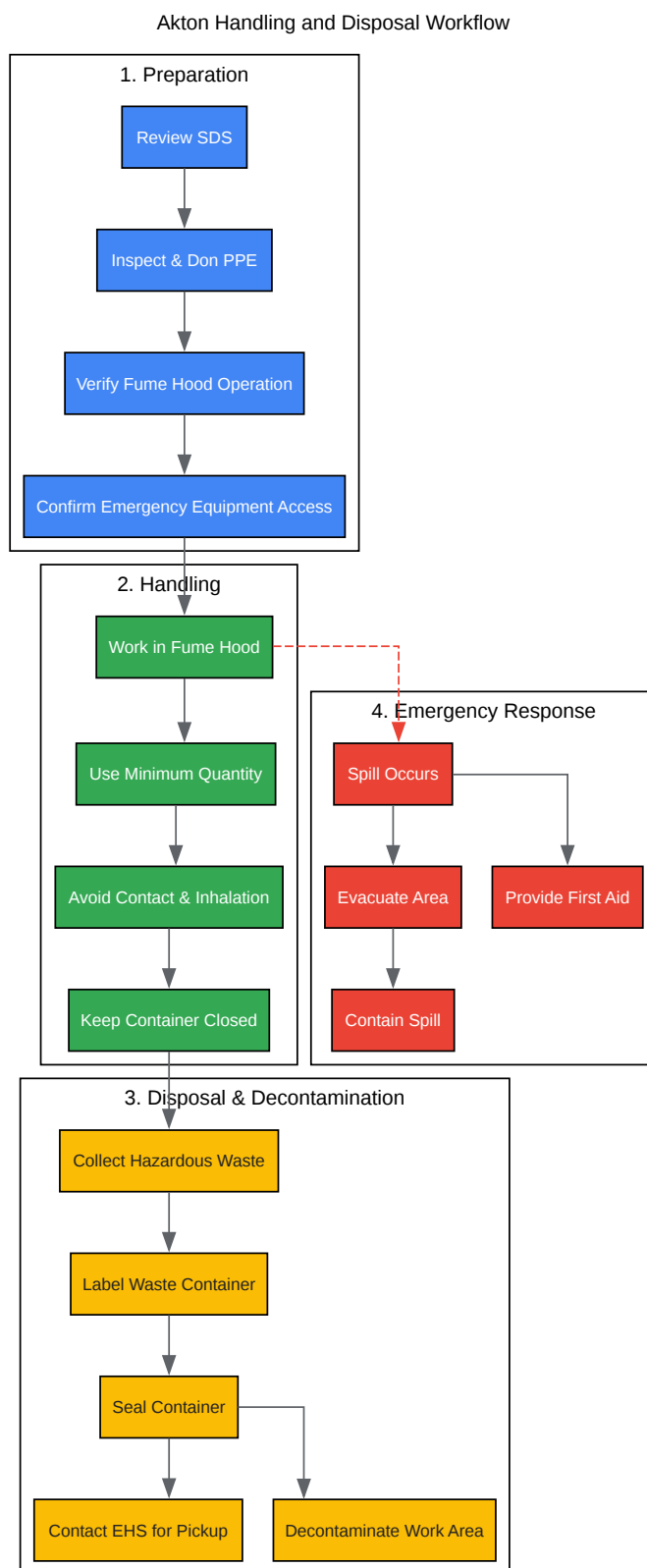
First Aid Measures

Table 3: First Aid Procedures for **Akton** Exposure

Exposure Route	First Aid Action
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water.[1] If skin irritation occurs, seek medical attention.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1] If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Akton Handling Workflow

The following diagram illustrates the standard operating procedure for handling **Akton** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **Akton**.

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References

- 1. datasheet.datasheetarchive.com [datasheet.datasheetarchive.com]
- 2. hpc-standards.com [hpc-standards.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. ottokemi.com [ottokemi.com]
- 5. Diethylene glycol dimethyl ether anhydrous, 99.5 111-96-6 [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. Diglyme | C₆H₁₄O₃ | CID 8150 - PubChem [pubchem.ncbi.nlm.nih.gov]
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